

# A Comprehensive Technical Guide to 6-chloro-N-propylpyridazin-3-amine

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## Compound of Interest

Compound Name: 6-chloro-N-propylpyridazin-3-amine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **6-chloro-N-propylpyridazin-3-amine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The following sections detail its chemical identity, physicochemical properties, plausible synthetic routes, potential applications, and essential safety information.

## Chemical Identity and Nomenclature

**6-chloro-N-propylpyridazin-3-amine** is a substituted pyridazine derivative. The core structure consists of a pyridazine ring, which is a six-membered aromatic heterocycle containing two adjacent nitrogen atoms. This core is functionalized with a chlorine atom, an amino group, and a propyl substituent.

The Chemical Abstracts Service (CAS) number for this compound is 1007-55-2.<sup>[1][2][3]</sup> This unique identifier is crucial for unambiguous identification in chemical databases and literature.

Synonyms:

- 6-chloro-N-isopropylpyridazin-3-amine<sup>[1][2]</sup>
- 6-Chloro-N-(1-methylethyl)-3-pyridazinamine<sup>[1]</sup>
- 3-Chloro-6-(isopropylamino)pyridazine<sup>[1]</sup>

- (6-Chloro-pyridazin-3-yl)-isopropyl-amine[2]

## Physicochemical Properties

A summary of the key physicochemical properties of **6-chloro-N-propylpyridazin-3-amine** is presented in the table below. These properties are essential for its handling, formulation, and application in experimental settings.

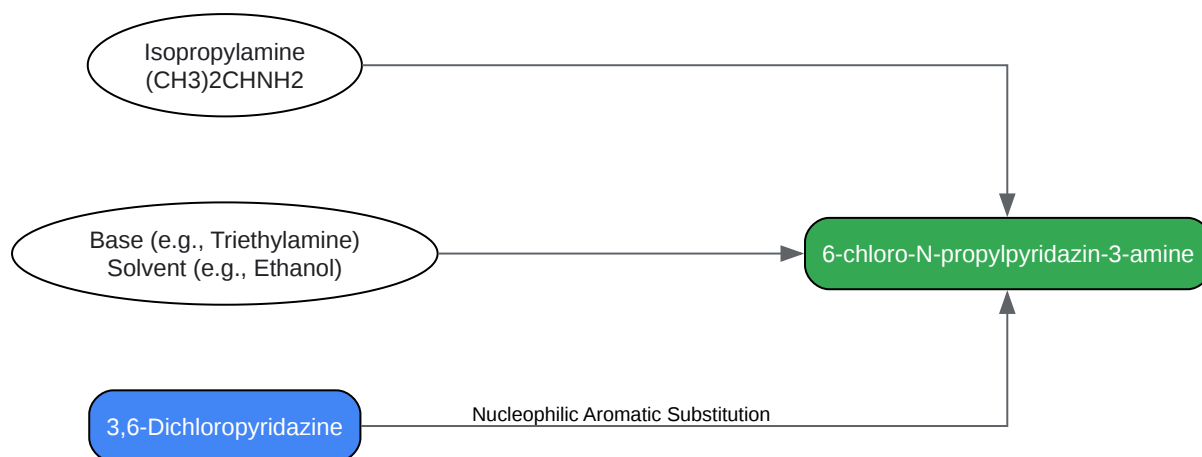
Property	Value	Source
Molecular Formula	C7H10ClN3	[1][2]
Molecular Weight	171.63 g/mol	[2]
Appearance	Off-white solid	[1]
IUPAC Name	6-chloro-N-propan-2-ylpyridazin-3-amine	[2]
SMILES	<chem>CC(C)NC1=NN=C(C=C1)Cl</chem>	[2]
InChI	InChI=1S/C7H10ClN3/c1-5(2)9-7-4-3-6(8)10-11-7/h3-5H,1-2H3,(H,9,11)	[2]
Storage Temperature	2-8°C	[1]

## Synthesis of 6-chloro-N-propylpyridazin-3-amine

The synthesis of **6-chloro-N-propylpyridazin-3-amine** can be achieved through nucleophilic aromatic substitution on a suitable pyridazine precursor. A plausible and commonly employed synthetic route starts from the commercially available 3,6-dichloropyridazine.

## Proposed Synthetic Workflow

The following diagram illustrates a potential two-step synthesis of **6-chloro-N-propylpyridazin-3-amine**.



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Caption: Proposed synthesis of **6-chloro-N-propylpyridazin-3-amine**.

## Experimental Protocol

The following is a generalized experimental protocol based on established methods for the synthesis of similar chloroaminodiazines.[4] Researchers should optimize the reaction conditions based on their specific laboratory setup and analytical monitoring.

### Step 1: Reaction Setup

- To a solution of 3,6-dichloropyridazine (1 equivalent) in a suitable solvent such as absolute ethanol (e.g., 5 mL per 3.36 mmol of dichloropyridazine) in a round-bottom flask, add a base like triethylamine (1.5 equivalents).[4]
- To this mixture, add isopropylamine (1.5 equivalents).[4]

### Step 2: Reaction Execution

- Stir the reaction mixture under reflux.[4]
- Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting 3,6-

dichloropyridazine is consumed.[4]

### Step 3: Work-up and Purification

- Once the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl).  
[4]
- Extract the aqueous layer with a suitable organic solvent, for example, dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).[4]
- Combine the organic extracts and dry them over an anhydrous drying agent like sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).[4]
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.[4]
- The crude solid can be further purified by trituration in a non-polar solvent like petroleum ether or by column chromatography to yield the pure **6-chloro-N-propylpyridazin-3-amine**.  
[4]

## Applications in Drug Discovery and Medicinal Chemistry

The pyridazine scaffold is a significant heterocyclic motif in the field of medicinal chemistry. Derivatives of pyridazine have demonstrated a broad spectrum of biological activities, including antimicrobial, antiviral, and anticancer properties.[5] The incorporation of a chlorine atom can further modulate the pharmacokinetic and pharmacodynamic properties of a molecule, often enhancing its efficacy.[6]

While specific research on the biological activities of **6-chloro-N-propylpyridazin-3-amine** is not extensively documented in publicly available literature, its structural features suggest its potential as a valuable intermediate or a lead compound in drug discovery programs.[5] The presence of reactive sites, namely the amino group and the chloro-substituted pyridazine ring, allows for further chemical modifications to generate a library of derivatives for biological screening.

The exploration of novel pyridazine derivatives like **6-chloro-N-propylpyridazin-3-amine** represents a promising strategy in the quest for new therapeutic agents, particularly in the development of new antimicrobials to address the challenge of drug-resistant pathogens.<sup>[5]</sup>

## Safety, Handling, and Storage

Although a specific safety data sheet (SDS) for **6-chloro-N-propylpyridazin-3-amine** is not readily available, safety precautions for the closely related compound, 6-chloropyridazin-3-amine, can provide guidance.<sup>[7][8]</sup> It is imperative to handle this compound in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.<sup>[8]</sup>
- Hand Protection: Use chemical-resistant gloves that have been inspected prior to use.<sup>[8]</sup>
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.<sup>[8]</sup>

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.<sup>[7][8]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[7]</sup>
- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[7]</sup> The recommended storage temperature is between 2-8°C.<sup>[1]</sup>
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.<sup>[7]</sup>

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.<sup>[7]</sup>
- In case of skin contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.<sup>[7]</sup>

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[7][8]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7][8]

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